

Introduction: Navigating the Isomeric Landscape of C₆H₁₄OSi

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Compound of Interest

Compound Name:	1,1-DIMETHYL-1-SILA-2-OXACYCLOHEXANE
CAS No.:	5833-47-6
Cat. No.:	B1582968

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The molecular formula C₆H₁₄OSi represents a fascinating case study in structural isomerism, denoting several distinct organosilicon compounds with unique chemical properties and applications. For researchers, scientists, and professionals in drug development, a precise understanding of these isomers is critical, as their reactivity and utility are dictated by the specific arrangement of their constituent atoms. This guide provides a detailed technical overview of the two most prominent isomers corresponding to this formula:

Allyloxytrimethylsilane and Ethoxydimethylvinylsilane.

While these C₆ compounds are the focus, it is worth noting that the closely related and widely studied compound, Ethoxytrimethylsilane, has the molecular formula C₅H₁₄OSi. Given the similarity in nomenclature and structure, it is crucial for researchers to verify the specific molecular formula and CAS number to ensure the correct reagent is being utilized in their experimental designs. This guide will proceed to delineate the distinct characteristics of the true C₆H₁₄OSi isomers.

Section 1: Allyloxytrimethylsilane

Allyloxytrimethylsilane is a versatile organosilicon compound distinguished by the presence of both a trimethylsilyl ether group and a terminal allyl group. This bifunctionality makes it a valuable intermediate in organic synthesis.

IUPAC Name and Synonyms

- IUPAC Name: trimethyl(prop-2-enoxy)silane[1]
- Common Synonyms: Allyloxytrimethylsilane, Allyl trimethylsilyl ether, O-(trimethylsilyl)allyl alcohol, 3-(Trimethylsiloxy)propene, Silane, trimethyl(2-propenyloxy)-[1][2][3]
- CAS Number: 18146-00-4[1][2]

Physicochemical Properties

The key physical and chemical properties of Allyloxytrimethylsilane are summarized below. These properties are essential for designing reaction conditions, purification protocols, and ensuring safe handling.

Property	Value	Source(s)
Molecular Formula	C6H14OSi	[1][2]
Molecular Weight	130.26 g/mol	[1]
Appearance	Colorless to light yellow transparent liquid	[4]
Boiling Point	100-102 °C	[5]
Density	0.773 g/mL at 25 °C	[5]
Refractive Index	n _{20/D} 1.397	[5]
Flash Point	0 °C	[4]
Sensitivity	Moisture sensitive; reacts with water	[4]

Synthesis and Mechanistic Insights

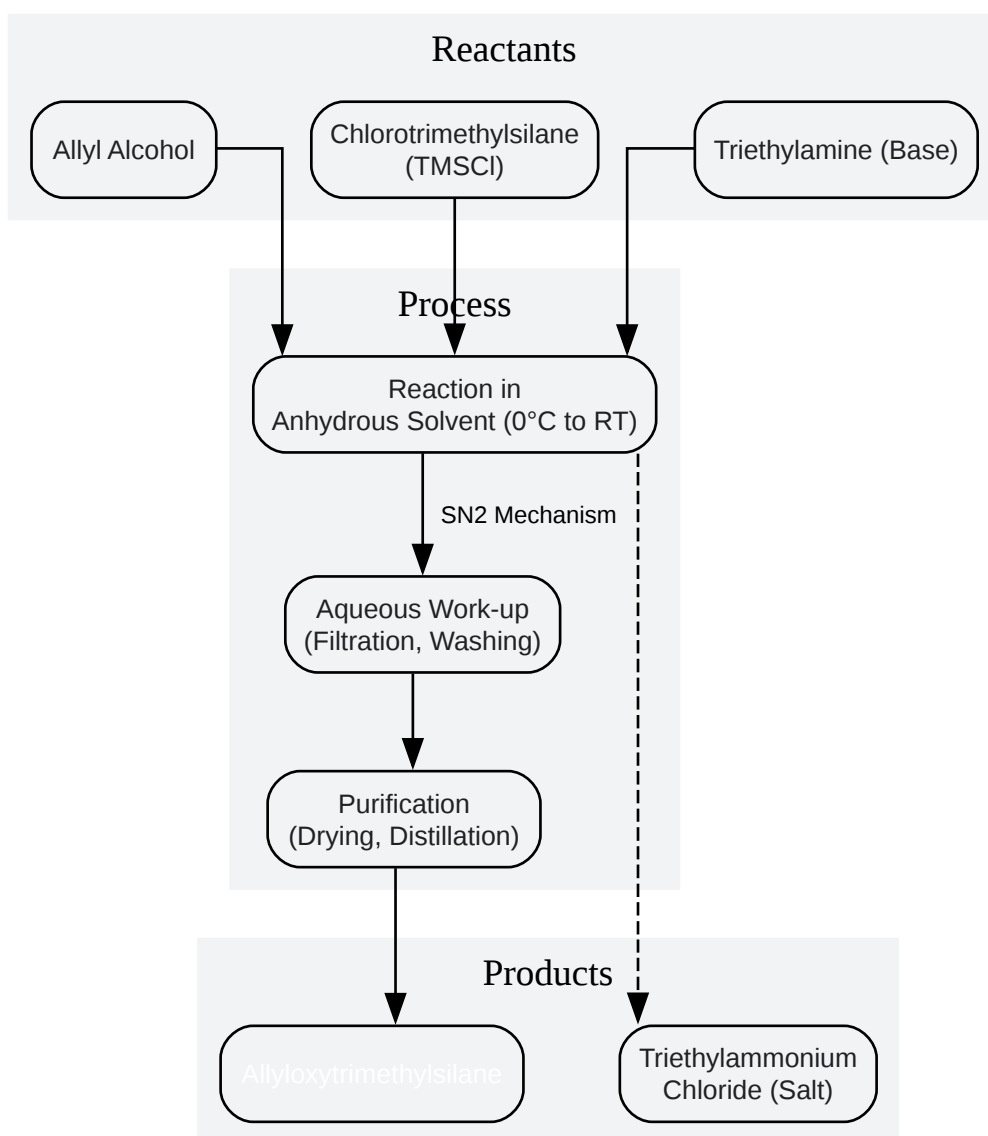
Allyloxytrimethylsilane is typically synthesized via the silylation of allyl alcohol. The most common laboratory method involves the reaction of allyl alcohol with a silylating agent like chlorotrimethylsilane in the presence of a base.

Causality of Experimental Design: The choice of a base, such as pyridine or triethylamine, is crucial for this reaction. Allyl alcohol's hydroxyl proton is acidic enough to react with the silylating agent, but the reaction is significantly accelerated by a base. The base serves to deprotonate the alcohol, forming a more nucleophilic alkoxide. This alkoxide then attacks the electrophilic silicon atom of chlorotrimethylsilane in an SN2-type mechanism, displacing the chloride ion. The base also acts as a scavenger for the HCl generated during the reaction, driving the equilibrium towards the product. Anhydrous conditions are paramount, as the silylating agent and the resulting silyl ether are both susceptible to hydrolysis.

Experimental Protocol: Synthesis of Allyloxytrimethylsilane

- **Preparation:** To a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, add allyl alcohol (1 equivalent) and a suitable anhydrous solvent (e.g., diethyl ether or dichloromethane).
- **Addition of Base:** Add a tertiary amine base, such as triethylamine (1.1 equivalents), to the flask. Cool the mixture in an ice bath to 0 °C.
- **Silylation:** Slowly add chlorotrimethylsilane (1.1 equivalents) dropwise from the dropping funnel to the stirred solution. Maintain the temperature at 0 °C during the addition.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. The formation of a white precipitate (triethylammonium chloride) will be observed.
- **Work-up:** Filter the reaction mixture to remove the salt precipitate. Wash the filtrate with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure. The crude product can be purified by fractional distillation to yield pure Allyloxytrimethylsilane.

Diagram: Synthesis Workflow



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Caption: Workflow for the synthesis of Allyloxytrimethylsilane.

Applications in Research and Drug Development

Allyloxytrimethylsilane serves as an important chemical intermediate for synthesizing a variety of organosilicon compounds.^[4] Its dual functionality is key to its utility.

- **Protecting Group Chemistry:** The trimethylsilyl (TMS) ether is a classic protecting group for alcohols. While Allyloxytrimethylsilane is the product of a protection reaction, its chemistry is central to this field. The TMS group is easily introduced and can be cleaved under mild acidic

conditions or with a fluoride source (e.g., TBAF), making it orthogonal to many other protecting groups.

- **Allylation Reagent:** The allyl group can participate in various carbon-carbon bond-forming reactions. It can be used in allylation reactions, which are fundamental in the synthesis of complex organic molecules, including pharmaceutical intermediates.[2]
- **Monomer for Polymer Synthesis:** The allyl group can undergo polymerization, making Allyloxytrimethylsilane a potential monomer for creating silicon-containing polymers. These polymers can have applications in materials science and as scaffolds in drug delivery systems.

Section 2: Ethoxydimethylvinylsilane

A structural isomer of Allyloxytrimethylsilane, Ethoxydimethylvinylsilane features a vinyl group directly attached to the silicon atom, along with an ethoxy group. This structure imparts different reactivity and applications, particularly in polymerization and surface modification.

IUPAC Name and Synonyms

- **IUPAC Name:** ethenyl-ethoxy-dimethylsilane[6]
- **Common Synonyms:** Ethoxydimethylvinylsilane, Dimethylethoxyvinylsilane, Vinyl dimethylethoxysilane, Silane, ethenylethoxydimethyl-[6][7][8]
- **CAS Number:** 5356-83-2[6][7]

Physicochemical Properties

The properties of Ethoxydimethylvinylsilane are distinct from its allyl isomer, influencing its handling and application.

Property	Value	Source(s)
Molecular Formula	C6H14OSi	[6][7]
Molecular Weight	130.26 g/mol	[6]
Appearance	Colorless liquid	[8]
Boiling Point	99 °C	[8][9]
Density	0.79 g/mL at 25 °C	[8]
Refractive Index	n _{20/D} 1.398	[9]
Flash Point	4 °C	[9]
Hazards	Highly flammable liquid and vapor	[6]

Synthesis and Mechanistic Insights

The synthesis of Ethoxydimethylvinylsilane typically involves the reaction of a dichlorodimethylsilane precursor, followed by sequential substitution with vinyl and ethoxy groups. A common route is the reaction of dichlorodimethylsilane with a vinyl Grignard reagent, followed by reaction with ethanol.

Causality of Experimental Design: This step-wise approach allows for controlled introduction of the functional groups. The Grignard reaction is a powerful method for forming the robust Si-C bond of the vinyl group. The subsequent reaction with ethanol (alcoholysis) replaces the remaining chlorine atom with an ethoxy group. The reaction with ethanol is often performed in the presence of a base to neutralize the HCl byproduct. The stoichiometry must be carefully controlled to prevent disubstitution in the first step.

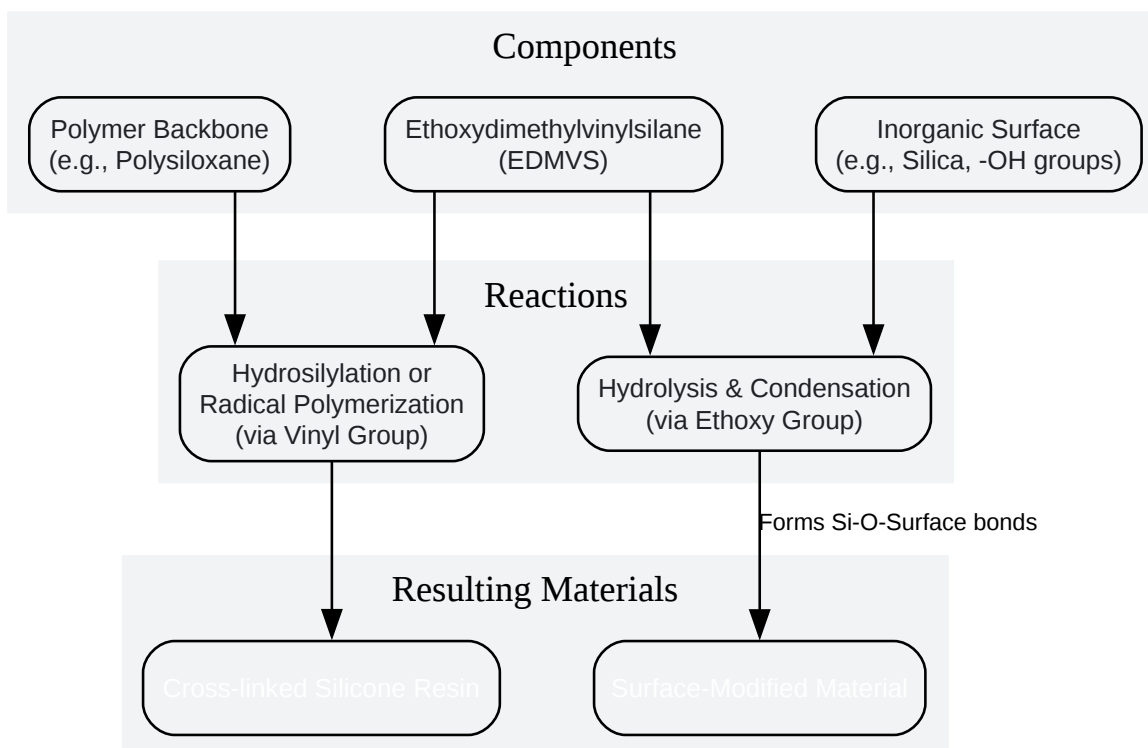
Experimental Protocol: Synthesis of Ethoxydimethylvinylsilane

- **Preparation:** In a dry, nitrogen-purged reaction vessel, prepare a solution of vinylmagnesium bromide (1 equivalent) in anhydrous THF.
- **First Substitution:** Cool the Grignard solution to 0 °C. Slowly add dichlorodimethylsilane (1 equivalent) to the solution while stirring vigorously. After addition, allow the mixture to warm

to room temperature and stir for several hours to form chloro(dimethyl)vinylsilane.

- **Second Substitution:** In a separate flask, prepare a solution of absolute ethanol (1 equivalent) and a non-nucleophilic base like pyridine (1 equivalent) in anhydrous diethyl ether.
- **Alkoxylation:** Cool the ethanol/pyridine solution to 0 °C and slowly add the chloro(dimethyl)vinylsilane intermediate from the previous step.
- **Reaction and Work-up:** Allow the reaction to proceed at room temperature overnight. Filter the resulting mixture to remove pyridinium hydrochloride salt.
- **Purification:** The filtrate is carefully concentrated, and the resulting crude liquid is purified by fractional distillation under atmospheric or reduced pressure to yield pure Ethoxydimethylvinylsilane.

Diagram: Role in Polymer Modification



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